

Personal protective equipment for handling H-D-Ala-OtBu.HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-D-Ala-OtBu.HCl*

Cat. No.: *B555654*

[Get Quote](#)

Essential Safety and Handling Guide for H-D-Ala-OtBu.HCl

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **H-D-Ala-OtBu.HCl** (D-Alanine tert-butyl ester hydrochloride). Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

I. Hazard Identification and Personal Protective Equipment (PPE)

H-D-Ala-OtBu.HCl is a chemical compound that requires careful handling due to its potential hazards. It can cause skin, eye, and respiratory tract irritation[1][2]. The Safety Data Sheet (SDS) indicates no known chronic hazards, but appropriate precautions are necessary to mitigate acute exposure risks[3].

Quantitative Data Summary

Property	Value
Molecular Formula	C7H16ClNO2
CAS Number	59531-86-1[1][3]
Appearance	White solid/crystalline powder[4][5]
Hazards	Skin Irritant (H315), Eye Irritant (H319), Respiratory Irritant (H335)[1][2]

Recommended Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent direct contact and inhalation. The following table outlines the required equipment for handling **H-D-Ala-OtBu.HCl**, based on SDS recommendations and general laboratory safety guidelines[3][6][7][8].

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before each use. [6]
Eyes	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles.[3][6][7]
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when a significant risk of splashing exists.[6]
Body	Laboratory coat	A standard lab coat is required to protect against skin contact. [6][7]
Respiratory	NIOSH-approved dust respirator	Required when handling the powder outside of a certified chemical fume hood or if dust generation is likely. The type of respirator should be determined by a formal risk assessment.[2][3]

II. Operational Plan: Step-by-Step Handling Protocol

All handling of solid **H-D-Ala-OtBu.HCl** should occur within a certified chemical fume hood to minimize inhalation exposure[6].

Preparation and Engineering Controls:

- Verify Engineering Controls: Ensure a certified chemical fume hood is operational before beginning work. Use process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits[3].

- Gather Materials: Have all necessary equipment and reagents readily available.
- Inspect PPE: Before starting, verify that all required PPE is available and in good condition[6].

Handling the Compound:

- Don PPE: Wear all PPE as detailed in the table above.
- Avoid Dust Formation: Handle the solid material carefully to prevent the generation of dust. Use appropriate tools, such as spatulas, for transferring the compound[6].
- Weighing: If weighing the compound, do so within the fume hood or in an enclosure with exhaust ventilation.
- In Case of a Spill:
 - Evacuate the immediate area.
 - If the spill is small and you are trained to handle it, wear appropriate PPE, including respiratory protection.
 - Carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal[6].

III. Disposal Plan: Step-by-Step Protocol

Waste containing **H-D-Ala-OtBu.HCl** must be disposed of in accordance with federal, state, and local environmental control regulations[3]. As a hydrochloride salt, it is acidic and requires neutralization before disposal[9][10].

Disposal of Unused or Waste **H-D-Ala-OtBu.HCl**:

- Segregate Waste: Collect waste **H-D-Ala-OtBu.HCl** and any contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Neutralization (for aqueous solutions):

- In a well-ventilated area, preferably a fume hood, dilute the aqueous waste solution with water.
- Slowly add a suitable base, such as sodium bicarbonate or a dilute sodium hydroxide solution, while stirring[10].
- Monitor the pH of the solution using pH paper or a pH meter. The reaction is complete when the pH is between 6 and 8[9][10].
- The neutralized solution can then be collected in a labeled container for chemical waste.

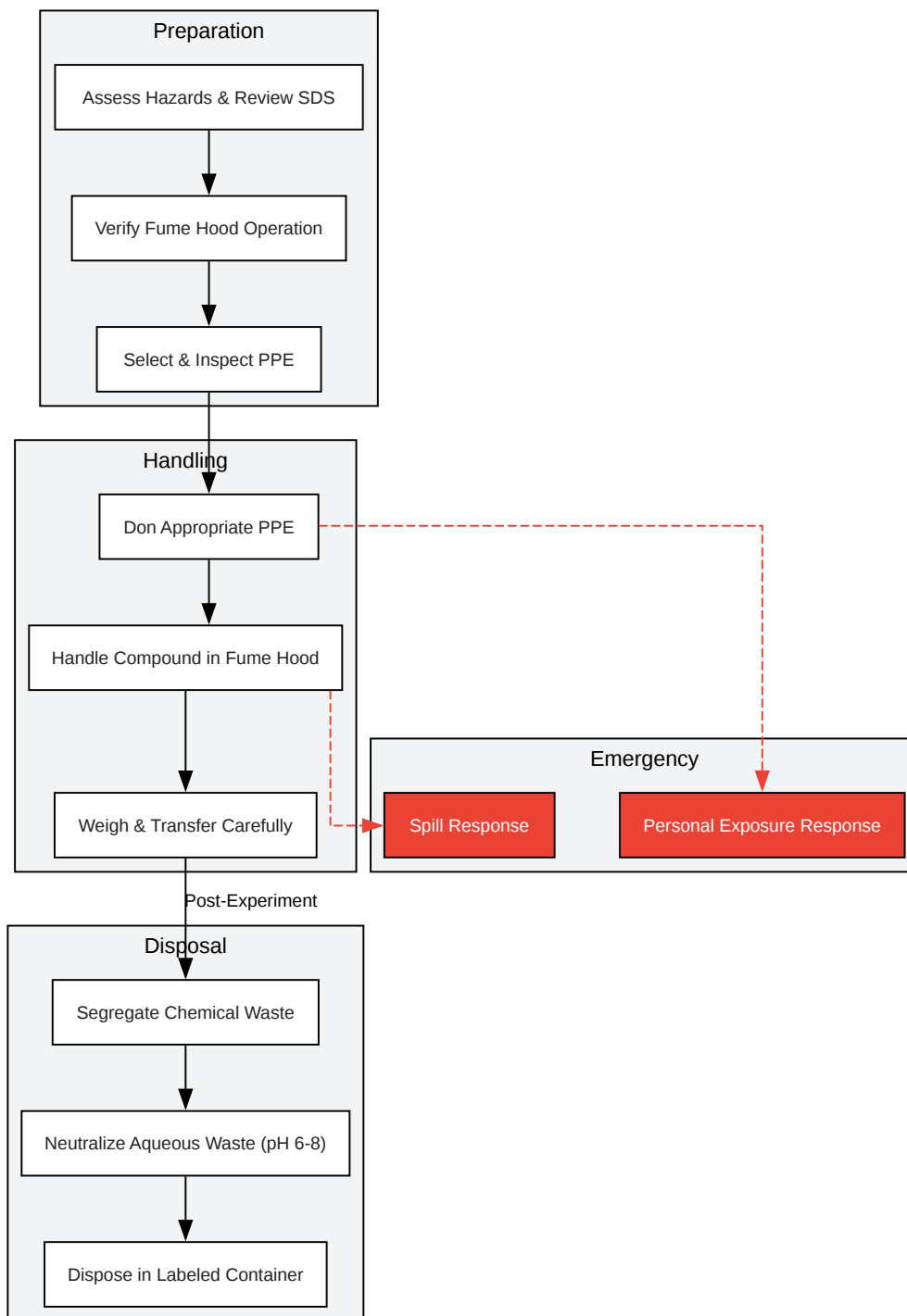
Disposal of Contaminated Materials:

- Solid Waste: Items such as contaminated gloves, weigh boats, and paper towels should be placed in a sealed bag and disposed of as solid chemical waste.
- Sharps: Any contaminated sharps should be placed in a designated sharps container.

IV. Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow for safely handling **H-D-Ala-OtBu.HCl** from preparation to disposal.

Workflow for Handling H-D-Ala-OtBu.HCl

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **H-D-Ala-OtBu.HCl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Alanine tert-butyl ester hydrochloride | C₇H₁₆ClNO₂ | CID 16211919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. synquestlabs.com [synquestlabs.com]
- 3. peptide.com [peptide.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. chemimpex.com [chemimpex.com]
- 6. benchchem.com [benchchem.com]
- 7. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 8. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 9. benchchem.com [benchchem.com]
- 10. laballey.com [laballey.com]
- To cite this document: BenchChem. [Personal protective equipment for handling H-D-Ala-OtBu.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555654#personal-protective-equipment-for-handling-h-d-ala-otbu-hcl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com